

Essential Safety and Operational Guide for Handling BMS CCR2 22

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Compound of Interest

Compound Name: *Bms ccr2 22*

Cat. No.: *B7909903*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of potent chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **BMS CCR2 22**, a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2). Adherence to these protocols is critical for personnel safety and experimental integrity.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **BMS CCR2 22** is provided below. This information is essential for accurate experimental planning and safe handling.

Property	Value
Molecular Formula	C ₂₈ H ₃₄ F ₃ N ₅ O ₄ S
Molecular Weight	593.66 g/mol
Purity	≥98%
Appearance	Solid
Solubility	Soluble to 100 mM in DMSO and to 10 mM in ethanol.
Storage	Store at -20°C for long-term stability. [1]

Personal Protective Equipment (PPE)

Due to its potent biological activity, appropriate personal protective equipment must be worn at all times when handling **BMS CCR2 22**. The following table outlines the recommended PPE.

PPE Category	Recommendation	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a robust barrier against skin contact. The outer glove should be changed immediately after handling the compound.
Eye Protection	Chemical safety goggles.	Protects eyes from airborne particles and potential splashes of solutions.
Body Protection	Dedicated laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	NIOSH-approved N95 or higher-level respirator.	Recommended when handling the solid form outside of a certified chemical fume hood or glove box to minimize inhalation of fine powder.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **BMS CCR2 22** is crucial to maintain a safe laboratory environment and ensure the integrity of the compound.

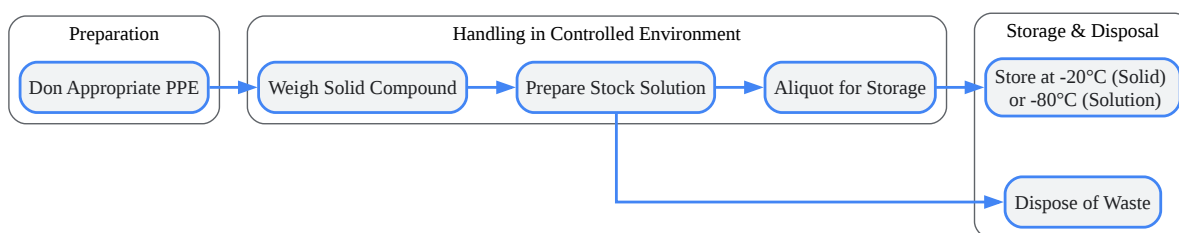
Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Immediately transfer the compound to a designated, clearly labeled storage location. For long-term stability, store the solid compound at -20°C.^[1] Stock solutions, once

prepared, should be aliquoted and stored at -20°C for up to one month or -80°C for up to six months to avoid repeated freeze-thaw cycles.

Weighing and Solution Preparation

- Engineering Controls: All handling of the solid form of **BMS CCR2 22** should be conducted in a certified chemical fume hood or a glove box to contain any airborne particles.
- Weighing: Use appropriate tools, such as spatulas and weighing paper, to handle the powder. Ensure the balance is clean and located in an area with minimal air currents.
- Dissolving: To prepare solutions, slowly add the solvent (e.g., DMSO, ethanol) to the pre-weighed solid to prevent splashing. Refer to the solubility data for appropriate solvent concentrations.



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Caption: Standard operational workflow for handling **BMS CCR2 22**.

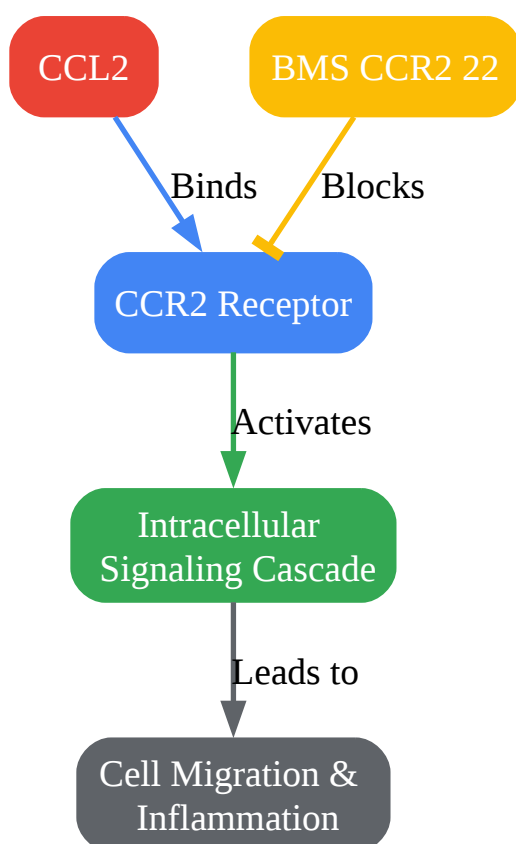
Disposal Plan

Proper disposal of **BMS CCR2 22** and contaminated materials is critical to prevent environmental contamination and ensure laboratory safety.

Waste Type	Disposal Procedure
Unused Solid Compound	Dispose of as hazardous chemical waste in accordance with institutional and local regulations.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container.
Contaminated PPE (e.g., gloves, disposable lab coat)	Dispose of in a designated hazardous waste bag.
Aqueous Waste	Consult your institution's chemical safety guidelines for the disposal of solutions containing this compound.

Biological Activity and Mechanism of Action

BMS CCR2 22 is a high-affinity antagonist of the CCR2 receptor, with an IC_{50} of 5.1 nM in radioligand binding assays. It potently inhibits chemotaxis induced by the chemokine CCL2. The binding of CCL2 to CCR2 on the surface of immune cells, such as monocytes and macrophages, triggers a signaling cascade that leads to cell migration and inflammation. By blocking this interaction, **BMS CCR2 22** can inhibit the recruitment of these cells to sites of inflammation.



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Caption: Mechanism of action of **BMS CCR2 22** as a CCR2 antagonist.

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References

- 1. caymanchem.com [caymanchem.com]
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